

Introduction: Situating Lanthanum Sulfate in Modern Research

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Compound of Interest

Compound Name: *Lanthanum(3+);disulfate;nonahydrate*

Cat. No.: *B12835035*

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Lanthanum (La), the first element in the lanthanide series, possesses unique chemical properties that have led to its application in diverse high-technology fields, from catalysis to advanced optics. In the biomedical and pharmaceutical sectors, lanthanum compounds are gaining significant attention. While not endogenously incorporated into biological systems, the trivalent lanthanum ion (La^{3+}) exhibits a notable bioinorganic similarity to the calcium ion (Ca^{2+}), including a near-equivalent ionic radius but with a higher charge density.[1] This characteristic allows it to interact with and modulate calcium-dependent biological processes, underpinning its therapeutic potential.

Historically, lanthanide compounds have been explored for various medical uses, including early formulations of cerium oxalate as an anti-emetic and investigations into their anticoagulant properties.[2] Today, the most prominent therapeutic application is the use of lanthanum carbonate as a phosphate binder to manage hyperphosphatemia in patients with chronic kidney disease (CKD).[3][4][5] Hyperphosphatemia is a critical complication of CKD, strongly associated with cardiovascular calcification and increased mortality.[5]

This guide focuses on Lanthanum Sulfate Nonahydrate ($\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$), a key inorganic salt of lanthanum. While lanthanum carbonate is more widely cited in clinical literature, the sulfate

salt serves as a crucial precursor for synthesizing other lanthanum compounds and is an important source of lanthanum ions for research. Its properties and applications are of significant interest to researchers, chemists, and drug development professionals exploring phosphate binding, catalysis, and the broader therapeutic potential of lanthanides.

Physicochemical Properties

A comprehensive understanding of a compound's physical and chemical properties is fundamental for its application in a laboratory or developmental setting. Lanthanum sulfate nonahydrate is a white, crystalline, hygroscopic solid.^{[6][7]} One of its most notable characteristics is its inverse solubility in water, where it becomes less soluble as the temperature increases.^{[6][8]}

Property	Value	References
CAS Number	10294-62-9	^{[9][10]}
Molecular Formula	$\text{La}_2(\text{SO}_4)_3 \cdot 9\text{H}_2\text{O}$	^{[9][10]}
Molecular Weight	728.1 g/mol	^[9]
Appearance	White crystalline solid	^{[6][11]}
Density	2.82 g/cm ³	^[11]
Crystal Structure	Hexagonal	^[11]
Solubility in Water	2.7 g/100 mL (at 20 °C)	^[11]
0.69 g/100 mL (at 100 °C)	^[8]	
Solubility in Other Solvents	Insoluble in ethanol	^[11]
Melting Point	Decomposes upon heating	^[11]
Hygroscopicity	Hygroscopic	^{[6][7]}

Synthesis and Characterization

Laboratory-Scale Synthesis Protocol

The preparation of lanthanum sulfate nonahydrate is a straightforward acid-base reaction. The causality behind this choice is the high reactivity of strong acids like sulfuric acid with basic lanthanum compounds, leading to a high-yield salt formation.

Objective: To synthesize Lanthanum Sulfate Nonahydrate from Lanthanum Oxide.

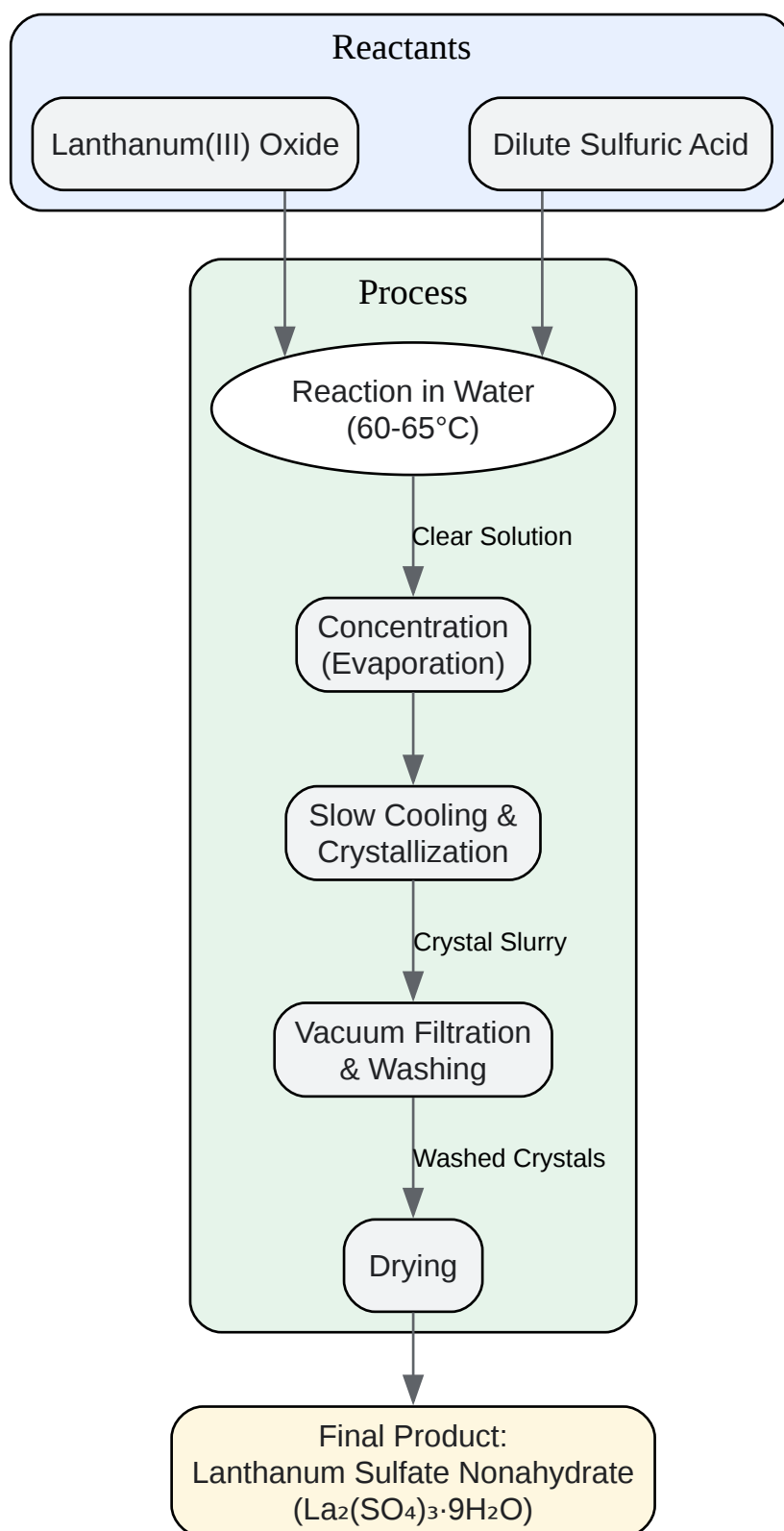
Materials:

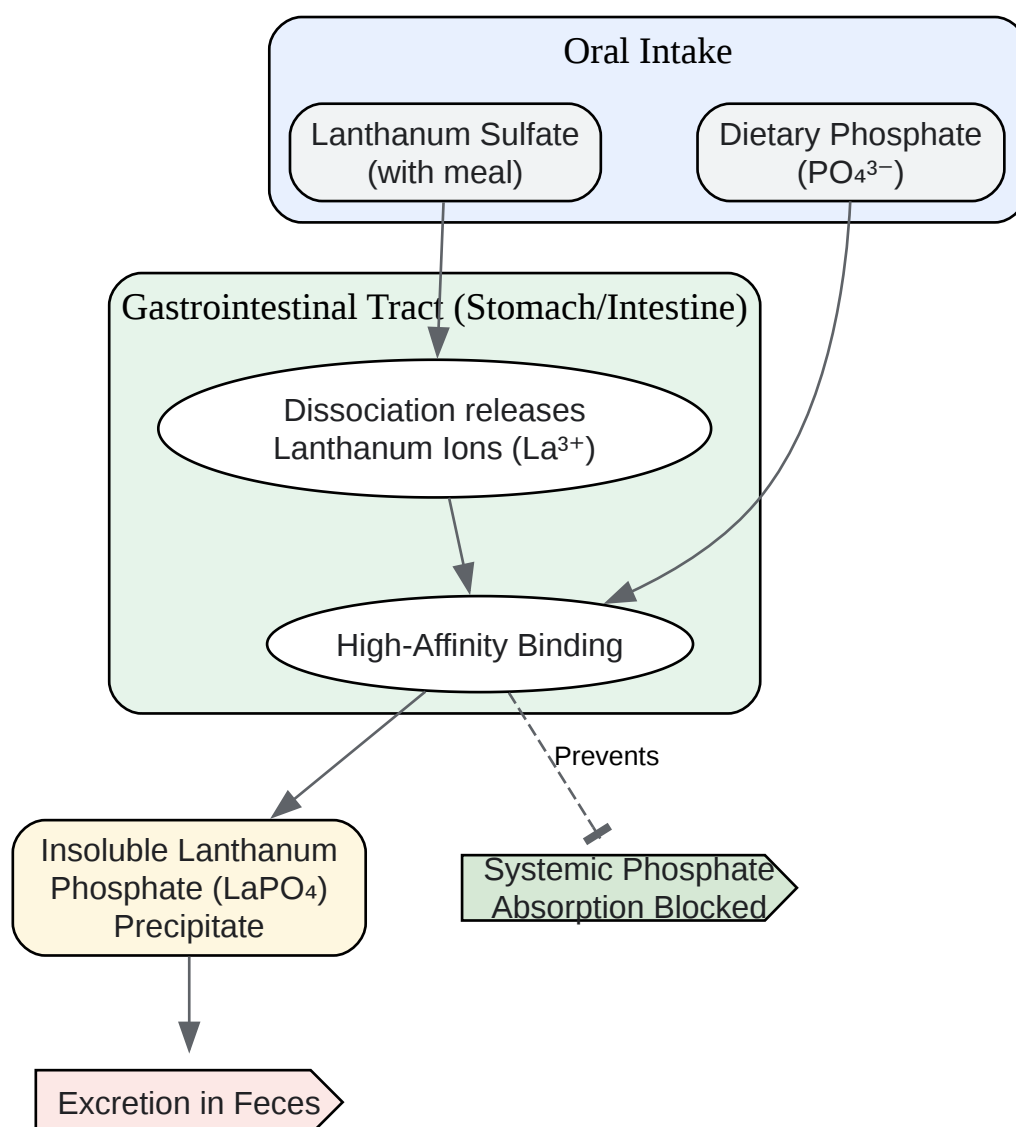
- Lanthanum(III) Oxide (La_2O_3)
- Dilute Sulfuric Acid (H_2SO_4), ~10% v/v
- Deionized Water
- Reaction vessel (beaker or flask)
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- pH indicator strips or pH meter

Step-by-Step Methodology:

- Reaction Setup: Place a measured quantity of deionized water in the reaction vessel and begin stirring.
- Dissolution of Reactant: Slowly and carefully add a stoichiometric amount of Lanthanum(III) Oxide to the stirring water. The oxide may not fully dissolve initially.
- Acid Addition: Gradually add dilute sulfuric acid to the suspension.^[12] The reaction is exothermic; control the rate of addition to maintain a moderate temperature (e.g., 60-65°C) to facilitate the reaction without boiling.^[12] The governing reaction is: $\text{La}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{La}_2(\text{SO}_4)_3 + 3\text{H}_2\text{O}$
- Reaction Completion: Continue adding acid until all the lanthanum oxide has dissolved and the solution becomes clear. Check the pH to ensure it is slightly acidic, indicating the complete reaction of the basic oxide.

- Crystallization: Gently heat the solution to evaporate a portion of the water, thereby concentrating the lanthanum sulfate.
- Precipitation: Allow the concentrated solution to cool slowly to room temperature. Lanthanum sulfate nonahydrate crystals will precipitate out due to the decrease in temperature and solubility.
- Isolation and Washing: Isolate the crystals by vacuum filtration. Wash the crystals with a small amount of cold deionized water to remove any excess acid, followed by a wash with ethanol to facilitate drying.[\[11\]](#)
- Drying: Dry the crystals in a desiccator or a low-temperature oven to obtain the final product, Lanthanum Sulfate Nonahydrate.





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Caption: Mechanism of action for lanthanum-based phosphate binders.

Broader Research Applications

Beyond its role as a phosphate binder, lanthanum sulfate serves as a valuable starting material and research tool:

- **Catalysis:** Lanthanum compounds are used in cracking catalysts and to develop materials with specific catalytic and conductive properties. [10]* **Advanced Materials:** It is a precursor for creating advanced ceramics, phosphors, and other lanthanum-containing materials.

Lanthanum oxide, derived from the thermal decomposition of the sulfate, is noted for its high refractive index and is used in specialized optical glasses. [4]* Cancer Research: The broader family of lanthanide complexes is being investigated for applications in cancer diagnosis and therapy, including as cytotoxic agents and in bioimaging. [13]* Water Treatment: Lanthanum's ability to sequester phosphate is also applied environmentally for the removal of phosphates from wastewater. [10][14]

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols are mandatory when working with lanthanum sulfate nonahydrate.

Hazard Identification:

- Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [15][16]* Accidental ingestion may be harmful. [6]* Long-term exposure to high concentrations of rare earth metal dust can lead to pneumoconiosis (scarring of the lungs). [6] Recommended Handling Procedures:
- Ventilation: Always handle in a well-ventilated area, such as a chemical fume hood, to minimize dust inhalation. [6][17]* Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat. [6][15]* Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling. [6][15]* Spill Management: For minor spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. [6][17]

Storage Requirements:

- Container: Store in a tightly closed, clearly labeled container. [6][17]* Conditions: Keep in a cool, dry, and well-ventilated area. [6]Due to its hygroscopic nature, it is critical to protect it from moisture and atmospheric humidity. [7]* Incompatibilities: Store away from strong oxidizing agents. [15]

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